

N-Ethylpropionamide-PEG1-Br: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: *N-Ethylpropionamide-PEG1-Br*

Cat. No.: *B11882935*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety and handling guidelines for **N-Ethylpropionamide-PEG1-Br**, a bifunctional molecule commonly utilized as a linker in the development of Proteolysis Targeting Chimeras (PROTACs). Given the novel and specialized nature of this compound, this document synthesizes available safety data for structurally related compounds and outlines best practices for handling based on the general properties of PEGylated PROTAC linkers.

Introduction to N-Ethylpropionamide-PEG1-Br

N-Ethylpropionamide-PEG1-Br is a chemical entity featuring an N-ethylpropionamide group and a short polyethylene glycol (PEG) chain terminated with a bromine atom. This structure allows for its incorporation into PROTACs, which are heterobifunctional molecules that recruit an E3 ubiquitin ligase to a target protein, leading to the protein's ubiquitination and subsequent degradation by the proteasome. The PEG linker component is crucial for modulating the solubility, cell permeability, and spatial orientation of the PROTAC molecule.

Hazard Identification and Quantitative Safety Data

Due to the specific nature of **N-Ethylpropionamide-PEG1-Br**, comprehensive toxicological data is not readily available. Therefore, the following table summarizes the key safety information from the material safety data sheet (MSDS) of a structurally analogous compound,

Bromo-PEG1-acid. This data should be considered indicative and used for preliminary risk assessment.

Property	Data (for Bromo-PEG1-acid)	Reference
Physical State	Solid	[1]
GHS Classification	Not a hazardous substance or mixture	[1]
Occupational Exposure Limits	No data available	[1]
Recommended Storage	Store at -20°C	[1]

Note: The absence of a hazardous classification for the surrogate does not imply that **N-Ethylpropionamide-PEG1-Br** is entirely benign. All chemicals should be handled with appropriate caution in a laboratory setting.

Safe Handling and Experimental Protocols

The following protocols are based on general best practices for handling PEGylated compounds and PROTAC linkers in a research and development environment.

Personal Protective Equipment (PPE)

When handling **N-Ethylpropionamide-PEG1-Br**, the following PPE is mandatory:

- Eye Protection: Safety goggles with side-shields.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile).
- Body Protection: A laboratory coat is required. For larger quantities or when there is a risk of splashing, impervious clothing should be considered.
- Respiratory Protection: A suitable respirator should be used if dust or aerosols are generated.[1]

Engineering Controls

- Work should be conducted in a well-ventilated area.[\[1\]](#)
- For procedures that may generate dust or aerosols, a chemical fume hood is recommended.
- An accessible safety shower and eye wash station must be available.[\[1\]](#)

General Handling Procedures

- Avoid inhalation, and contact with eyes and skin.[\[1\]](#)
- Avoid the formation of dust and aerosols.[\[1\]](#)
- Do not eat, drink, or smoke in areas where the chemical is handled.
- Wash hands thoroughly after handling.

Storage

- Keep the container tightly sealed in a cool, well-ventilated area.[\[1\]](#)
- Protect from direct sunlight and sources of ignition.[\[1\]](#)
- The recommended storage temperature is -20°C.[\[1\]](#)

Accidental Release Measures

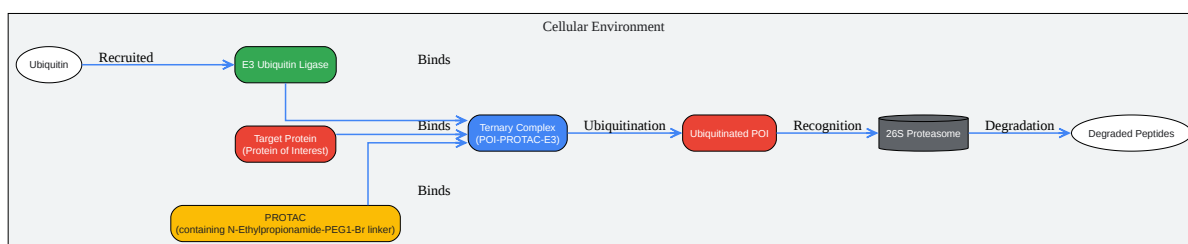
- Personal Precautions: Use full personal protective equipment. Avoid breathing vapors, mist, dust, or gas. Ensure adequate ventilation and evacuate personnel to safe areas.
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains or water courses.
- Methods for Cleaning Up: Absorb solutions with a liquid-binding material (e.g., diatomite, universal binders). Decontaminate surfaces and equipment by scrubbing with alcohol. Dispose of contaminated material in accordance with local regulations.

First Aid Measures

- **Eye Contact:** Immediately flush eyes with large amounts of water, occasionally lifting the upper and lower eyelids. Check for and remove any contact lenses. Continue to rinse for at least 15 minutes. Get medical attention.
- **Skin Contact:** Flush contaminated skin with plenty of water. Remove contaminated clothing and shoes. Get medical attention if symptoms occur.
- **Inhalation:** Remove the victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, if breathing is irregular, or if respiratory arrest occurs, provide artificial respiration or oxygen by trained personnel. Get medical attention if adverse health effects persist or are severe.
- **Ingestion:** Wash out mouth with water. Do not induce vomiting unless directed to do so by medical personnel. Get medical attention if symptoms occur.

Mechanism of Action in PROTACs: Signaling Pathway

N-Ethylpropionamide-PEG1-Br functions as a linker within a PROTAC molecule. The primary role of a PROTAC is to facilitate the interaction between a target Protein of Interest (POI) and an E3 ubiquitin ligase, thereby hijacking the cell's natural protein degradation machinery.



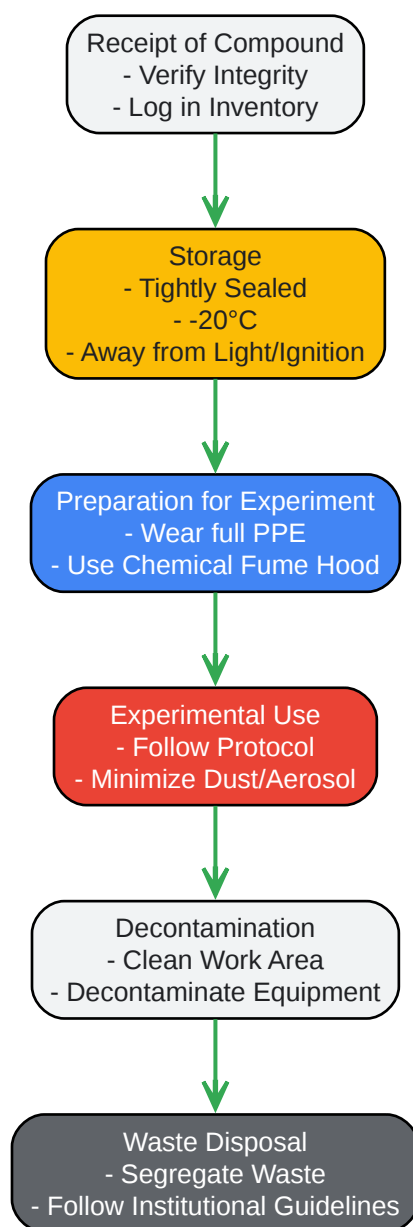
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Caption: PROTAC-mediated protein degradation pathway.

The diagram above illustrates the mechanism of action for a PROTAC. The PROTAC molecule, incorporating the **N-Ethylpropionamide-PEG1-Br** linker, facilitates the formation of a ternary complex between the target protein and an E3 ubiquitin ligase.^{[2][3]} This proximity enables the E3 ligase to transfer ubiquitin molecules to the target protein.^[2] The polyubiquitinated protein is then recognized and degraded by the 26S proteasome.^[2]

Experimental Workflow for Safe Handling

The following workflow outlines the key steps for the safe handling of **N-Ethylpropionamide-PEG1-Br** in a laboratory setting, from receipt to disposal.



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Caption: Safe handling workflow for **N-Ethylpropionamide-PEG1-Br**.

This workflow emphasizes a systematic approach to handling **N-Ethylpropionamide-PEG1-Br**, ensuring safety at each stage of its lifecycle in the laboratory. Adherence to these steps will minimize exposure risks and ensure a safe working environment.

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